

Technical Guide: PMPA Sodium Salt vs. Tenofovir Chemical Structure Distinction

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Compound of Interest

Compound Name: *PMPA sodium salt*

Cat. No.: *B12102200*

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Executive Summary

This technical guide delineates the physicochemical and structural distinctions between Tenofovir (free acid) and **PMPA Sodium Salt**. While "PMPA" (9-(2-phosphonylmethoxypropyl)adenine) is the historical and chemical synonym for Tenofovir, the distinction in a research context almost invariably refers to the solubility state and ionization profile of the molecule.

- **Tenofovir (Free Acid):** The zwitterionic parent molecule. It exhibits poor water solubility and is primarily used as a reference standard or synthetic intermediate.
- **PMPA Sodium Salt:** The ionized salt form (typically disodium). It is highly water-soluble and is the preferred reagent for in vitro viral inhibition assays where the prodrug moieties (TDF/TAF) are unnecessary or where aqueous stock solutions are required.

Nomenclature and Chemical Identity

The confusion between these terms stems from the evolution of the drug's development. "PMPA" was the original laboratory designation used by Holy and De Clercq during early synthesis. "Tenofovir" is the International Nonproprietary Name (INN) assigned later.

Critical Note: In a strict chemical sense, PMPA = Tenofovir. However, when purchasing reagents, "PMPA Sodium" implies the salt form, whereas "Tenofovir" implies the free acid.

Comparative Identity Table

Feature	Tenofovir (Free Acid)	PMPA Sodium Salt (Reagent Grade)
Chemical Name	(R)-9-(2-phosphonylmethoxypropyl)adenine	(R)-9-(2-phosphonylmethoxypropyl)adenine, sodium salt
Common Abbreviation	PMPA	PMPA-Na / Tenofovir Sodium
CAS Number	147127-20-6	1236282-31-5 (Disodium)
Molecular Formula	C ₉ H ₁₄ N ₅ O ₄ P	C ₉ H ₁₂ N ₅ O ₄ PNa ₂ (Disodium)
Molecular Weight	287.21 g/mol	~331.18 g/mol (varies by stoichiometry)
Physical State	White to off-white crystalline powder	White hygroscopic powder
Solubility (Water)	Low (< 1 mg/mL at 25°C)	High (> 50 mg/mL)

Structural Analysis & Chirality

The biological activity of Tenofovir resides in its (R)-enantiomer. The distinction between the free acid and the sodium salt lies in the protonation state of the phosphonate group.

The Phosphonate Group

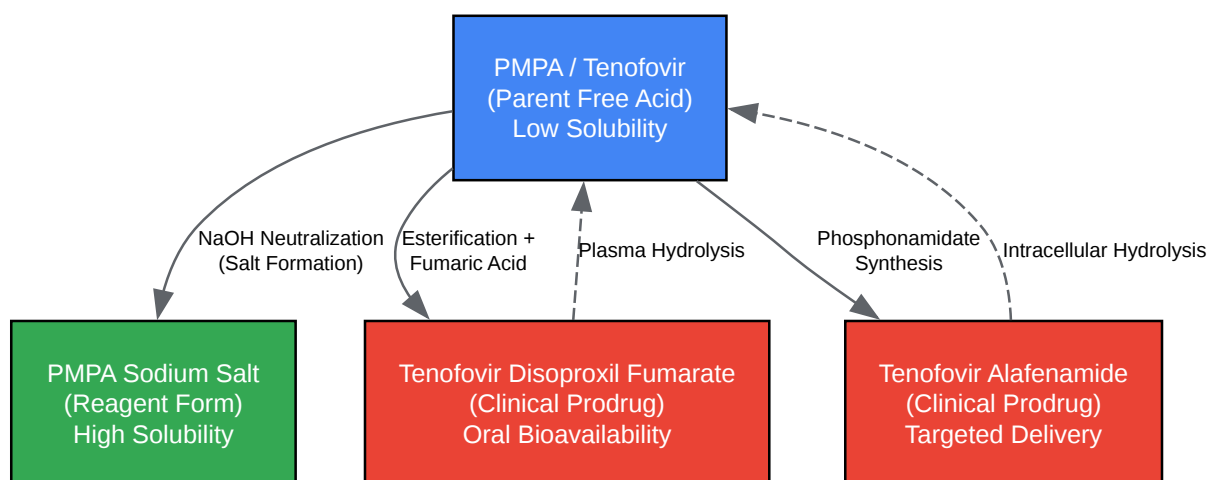
Tenofovir is an acyclic nucleoside phosphonate (ANP).[1] Unlike natural nucleotides which have a labile phosphate ester bond (P-O-C), Tenofovir possesses a chemically stable phosphonate bond (P-C).

- **Free Acid State:** At physiological pH (7.4), the phosphonate group exists in equilibrium, but in the solid "free acid" state, the protons are bound, creating a zwitterionic character (interaction between the phosphonate anions and the adenine amine). This lattice energy significantly reduces solubility.

- **Sodium Salt State:** Treating the free acid with NaOH replaces the phosphonate protons with Na^+ cations. This disrupts the strong intermolecular hydrogen bonding of the crystal lattice, allowing for rapid hydration and dissolution.

Visualization: Chemical Hierarchy

The following diagram illustrates the relationship between the parent PMPA, its salt, and the clinical prodrugs.



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Figure 1: Structural relationship between Tenofovir (PMPA) forms.[2][3][4][5] The sodium salt is a direct derivative of the parent acid, whereas TDF and TAF are covalently modified prodrugs.

Physicochemical Properties & Handling[2][3][6]

For researchers conducting in vitro or animal studies, selecting the correct form is critical for formulation stability.

Solubility Profile

- **Tenofovir (Free Acid):** Requires acidification (e.g., dilute HCl) or strong basification to dissolve in water. It is soluble in DMSO but may precipitate upon dilution into aqueous media if the pH shifts near its isoelectric point.

- PMPA Sodium: Dissolves instantly in water and PBS. It is the preferred form for cell culture spikes where DMSO toxicity is a concern.

Stability

Both forms are chemically stable due to the P-C bond (unlike phosphates). However, the sodium salt is hygroscopic.

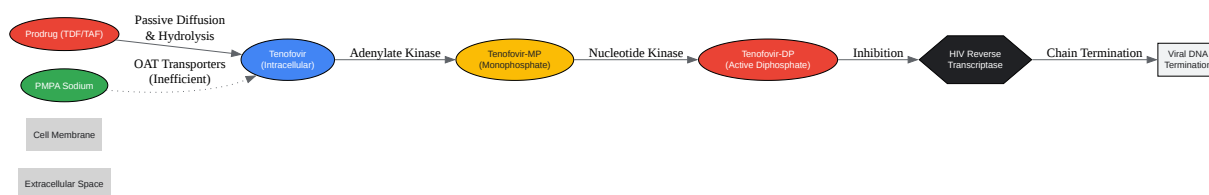
- Storage Protocol: PMPA Sodium must be stored in a desiccator at -20°C. Exposure to ambient humidity will result in the powder deliquescing (turning into a sticky gum), making accurate weighing impossible.

Biological Implications: Permeability vs. Activity[3]

Why does the distinction matter biologically?

- Cellular Uptake (The Limitation): Tenofovir (and PMPA Sodium) carries a negative charge at physiological pH. Cells generally repel charged molecules. Therefore, PMPA Sodium has very poor passive membrane permeability.
 - Research Consequence: If you use PMPA Sodium in a cell-based assay (e.g., PBMCs), you need high concentrations (micromolar range) to force uptake via endocytosis or organic anion transporters (OATs), whereas prodrugs (TDF) enter passively in the nanomolar range.
- Mechanism of Action: Once inside the cell, all forms (Salt, Free Acid, TDF, TAF) converge into the same active metabolite: Tenofovir Diphosphate.[6]

Visualization: Signaling & Metabolism



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Figure 2: Intracellular activation pathway. Note the inefficient entry of PMPA Sodium compared to prodrugs.

Analytical Protocol: HPLC Separation

To distinguish or quantify these forms, High-Performance Liquid Chromatography (HPLC) is the standard. Note that in solution, the salt dissociates, so the retention time for PMPA Sodium and Tenofovir Free Acid will be identical. The method below quantifies the Tenofovir moiety.

Objective: Quantify Tenofovir content in a bulk sample.

Method Parameters

- Column: C18 Reverse Phase (e.g., Phenomenex Luna 5 μ m, 150 x 4.6 mm).
- Mobile Phase A: 25 mM Phosphate Buffer (pH 3.0). Acidic pH is crucial to suppress ionization of the phosphonate for retention.
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 260 nm (Adenine absorption max).

- Injection Volume: 10 μ L.

Step-by-Step Workflow

- Preparation of Standard (Free Acid): Dissolve Tenofovir Free Acid in a mixture of Water:Methanol (90:10) with 0.1% Acetic Acid to ensure solubility.
- Preparation of Sample (Sodium Salt): Dissolve PMPA Sodium directly in HPLC grade water.
- Gradient Program:
 - 0-2 min: 0% B (Isocratic hold for polar retention)
 - 2-10 min: 0% -> 40% B (Linear gradient)
 - 10-15 min: 40% -> 0% B (Re-equilibration)
- Analysis: Tenofovir typically elutes early (RT ~3-5 min) due to its polarity.
 - Validation: If analyzing a mixture of Prodrug (TDF) and Parent (PMPA), TDF will elute much later (RT ~10-12 min) due to the lipophilic ester groups.

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